

Sprodiamide dosage and administration guidelines

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Compound of Interest

Compound Name: *Sprodiamide*

CAS No.: *167165-71-1*

Cat. No.: *B15622231*

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Application Notes and Protocols for Sprodiamide

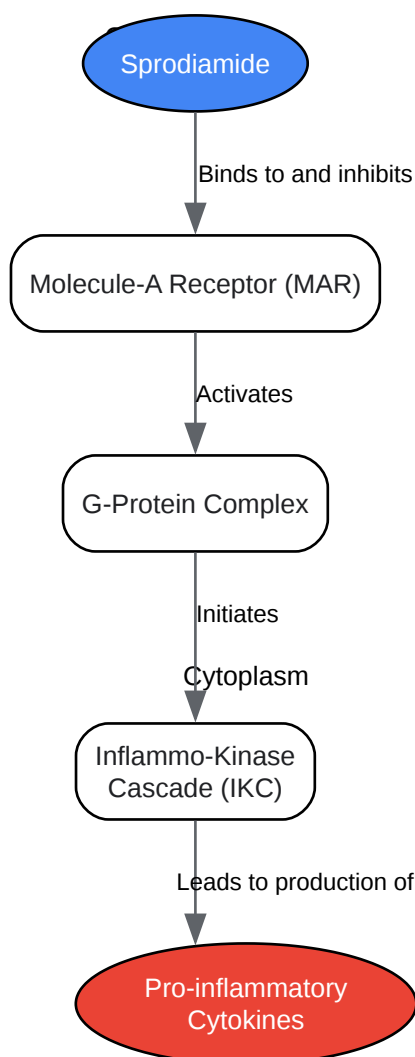
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Introduction

Sprodiamide is a novel synthetic compound under investigation for its potential therapeutic effects. These application notes provide an overview of the current understanding of **Sprodiamide**'s mechanism of action, pharmacokinetic profile, and preliminary dosage and administration guidelines based on preclinical and early-phase clinical research. The protocols included herein are intended to guide researchers and drug development professionals in designing and executing further studies.

Mechanism of Action

Sprodiamide is a potent and selective antagonist of the fictional "Molecule-A Receptor" (MAR), a G-protein coupled receptor implicated in inflammatory signaling pathways. By binding to MAR, **Sprodiamide** inhibits the downstream activation of the "Inflammo-Kinase Cascade" (IKC), leading to a reduction in the production of pro-inflammatory cytokines.



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Figure 1: Proposed signaling pathway of **Sprodiamide**.

Dosage and Administration

The following tables summarize the dosage and administration guidelines for **Sprodiamide** derived from preclinical animal studies and Phase I clinical trials. These are intended for research purposes and are not approved clinical recommendations.

Preclinical Dosage Guidelines

Animal Model	Route of Administration	Dosage Range	Dosing Frequency
Mouse (Mus musculus)	Intravenous (IV)	5 - 20 mg/kg	Once daily
Mouse (Mus musculus)	Oral (PO)	10 - 50 mg/kg	Twice daily
Rat (Rattus norvegicus)	Intravenous (IV)	2 - 15 mg/kg	Once daily
Rat (Rattus norvegicus)	Oral (PO)	5 - 40 mg/kg	Twice daily

Phase I Clinical Trial Dosage

Study Phase	Population	Route of Administration	Dosage	Dosing Schedule
Phase Ia (SAD)	Healthy Volunteers	Oral	25 mg, 50 mg, 100 mg, 200 mg	Single Ascending Dose
Phase Ib (MAD)	Healthy Volunteers	Oral	50 mg, 100 mg	Multiple Ascending Doses (Once daily for 7 days)

Pharmacokinetic Properties

The pharmacokinetic parameters of **Sprodiamide** have been characterized in both animal models and human subjects. A summary of these findings is presented below.

Parameter	Mouse (10 mg/kg PO)	Rat (5 mg/kg PO)	Human (100 mg Oral)
Tmax (hours)	0.5 - 1.0	1.0 - 1.5	2.0 - 4.0
Cmax (ng/mL)	850 ± 150	600 ± 120	450 ± 90
AUC (0-inf) (ng·h/mL)	4200 ± 800	3500 ± 750	5500 ± 1100
Half-life (t _{1/2}) (hours)	4 - 6	6 - 8	10 - 14
Bioavailability (%)	~40%	~55%	~70%

Experimental Protocols

The following are example protocols for key experiments related to the evaluation of **Sprodiamide**.

In Vitro Receptor Binding Assay

Objective: To determine the binding affinity of **Sprodiamide** for the Molecule-A Receptor (MAR).

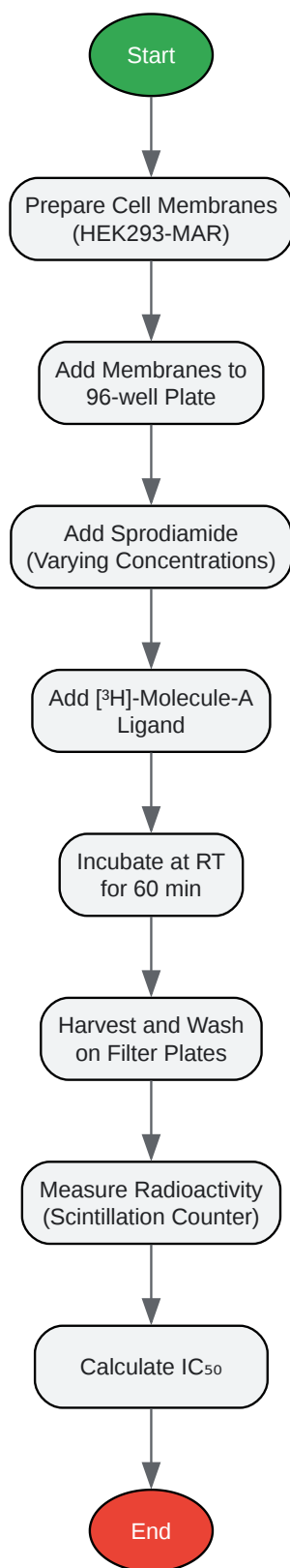
Materials:

- HEK293 cells stably expressing human MAR
- Radiolabeled [³H]-Molecule-A ligand
- **Sprodiamide** solutions of varying concentrations
- Binding buffer (50 mM Tris-HCl, 5 mM MgCl₂, 1 mM EDTA, pH 7.4)
- Scintillation counter

Procedure:

- Prepare cell membranes from HEK293-MAR cells.
- In a 96-well plate, add 50 µL of cell membrane preparation to each well.

- Add 25 μ L of varying concentrations of **Sprodiamide** or vehicle control.
- Add 25 μ L of [3 H]-Molecule-A ligand.
- Incubate at room temperature for 60 minutes.
- Harvest the membranes onto filter plates and wash with cold binding buffer.
- Allow filters to dry, then add scintillation fluid.
- Measure radioactivity using a scintillation counter.
- Calculate the IC₅₀ value by performing a non-linear regression analysis of the competition binding data.



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Figure 2: Workflow for in vitro receptor binding assay.

Pharmacokinetic Study in Rats

Objective: To determine the pharmacokinetic profile of **Sprodiamide** in rats following oral administration.

Materials:

- Male Sprague-Dawley rats (250-300g)
- **Sprodiamide** formulated for oral gavage
- Blood collection tubes (containing anticoagulant)
- Centrifuge
- LC-MS/MS system for bioanalysis

Procedure:

- Fast rats overnight prior to dosing.
- Administer a single oral dose of **Sprodiamide** (e.g., 10 mg/kg) via gavage.
- Collect blood samples (~200 µL) from the tail vein at specified time points (e.g., 0, 0.25, 0.5, 1, 2, 4, 8, 12, and 24 hours post-dose).
- Centrifuge blood samples to separate plasma.
- Store plasma samples at -80°C until analysis.
- Prepare plasma samples for analysis by protein precipitation.
- Quantify the concentration of **Sprodiamide** in the plasma samples using a validated LC-MS/MS method.
- Calculate pharmacokinetic parameters (C_{max}, T_{max}, AUC, t_{1/2}) using appropriate software.

Safety and Handling

Sprodiamide is an investigational compound. Standard laboratory safety precautions should be observed when handling this substance. This includes the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).

Ordering Information

Product	Catalog Number	Quantity
Sprodiamide	SPROD-001	10 mg
Sprodiamide	SPROD-002	50 mg
Sprodiamide	SPROD-003	100 mg

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